

# Application Notes and Protocols for the Quantification of 5-Amino-2-bromonicotinamide

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## Compound of Interest

Compound Name: 5-Amino-2-bromonicotinamide

Cat. No.: B15230416

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## Introduction

**5-Amino-2-bromonicotinamide** is a substituted nicotinamide derivative with potential applications in medicinal chemistry and drug development.<sup>[1]</sup> Accurate quantification of this compound in various samples is crucial for pharmacokinetic studies, formulation development, and quality control. These application notes provide detailed protocols for the quantitative analysis of **5-Amino-2-bromonicotinamide** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The LC-MS/MS method offers higher sensitivity and selectivity, making it suitable for complex biological matrices.

## Chemical Properties

- Molecular Formula: C<sub>6</sub>H<sub>6</sub>BrN<sub>3</sub>O<sup>[1]</sup>
- Molecular Weight: 216.04 g/mol <sup>[1]</sup>
- Structure: A pyridine ring with a bromine atom at the 2-position, an amino group at the 5-position, and a carboxamide group at the 3-position.

# Method 1: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

This method is suitable for the quantification of **5-Amino-2-bromonicotinamide** in bulk drug substances and simple formulations where high sensitivity is not required.

## Experimental Protocol

### 1. Sample Preparation:

- **Bulk Drug Substance:** Accurately weigh and dissolve the sample in the mobile phase to a final concentration of 100 µg/mL.
- **Formulations:** Extract the sample with a suitable solvent, followed by dilution with the mobile phase to a final concentration within the calibration range.

### 2. HPLC Instrumentation and Conditions:

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (30:70, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
UV Detection	254 nm

### 3. Calibration and Quantification:

- Prepare a series of standard solutions of **5-Amino-2-bromonicotinamide** in the mobile phase (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

- Inject each standard and sample in triplicate.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of the unknown samples from the calibration curve.

## Quantitative Data Summary (HPLC-UV)

Parameter	Expected Value
Linearity ( $r^2$ )	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

## Method 2: Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method provides high sensitivity and selectivity, making it ideal for the quantification of **5-Amino-2-bromonicotinamide** in complex biological matrices such as plasma and urine.

### Experimental Protocol

#### 1. Sample Preparation (Plasma):

- To 100 µL of plasma sample, add 300 µL of acetonitrile containing an internal standard (e.g., a stable isotope-labeled **5-Amino-2-bromonicotinamide** or a structurally similar compound).
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase for injection.

## 2. LC-MS/MS Instrumentation and Conditions:

Parameter	Condition
Column	C18 Reverse-Phase (e.g., 50 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5% B to 95% B over 5 minutes
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
Mass Spectrometer	Triple Quadrupole
MRM Transitions	To be determined by direct infusion of a standard solution. A plausible transition would be based on the fragmentation of the protonated molecule $[M+H]^+$ .

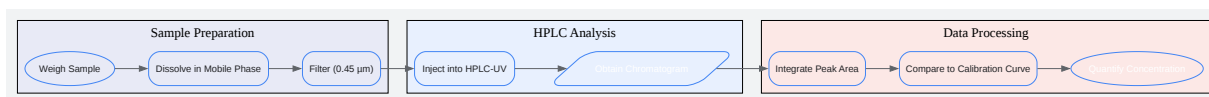
## 3. Calibration and Quantification:

- Prepare calibration standards by spiking known concentrations of **5-Amino-2-bromonicotinamide** into the blank biological matrix.
- Process the standards and samples as described in the sample preparation section.
- Construct a calibration curve by plotting the peak area ratio (analyte/internal standard) against the concentration.

## Quantitative Data Summary (LC-MS/MS)

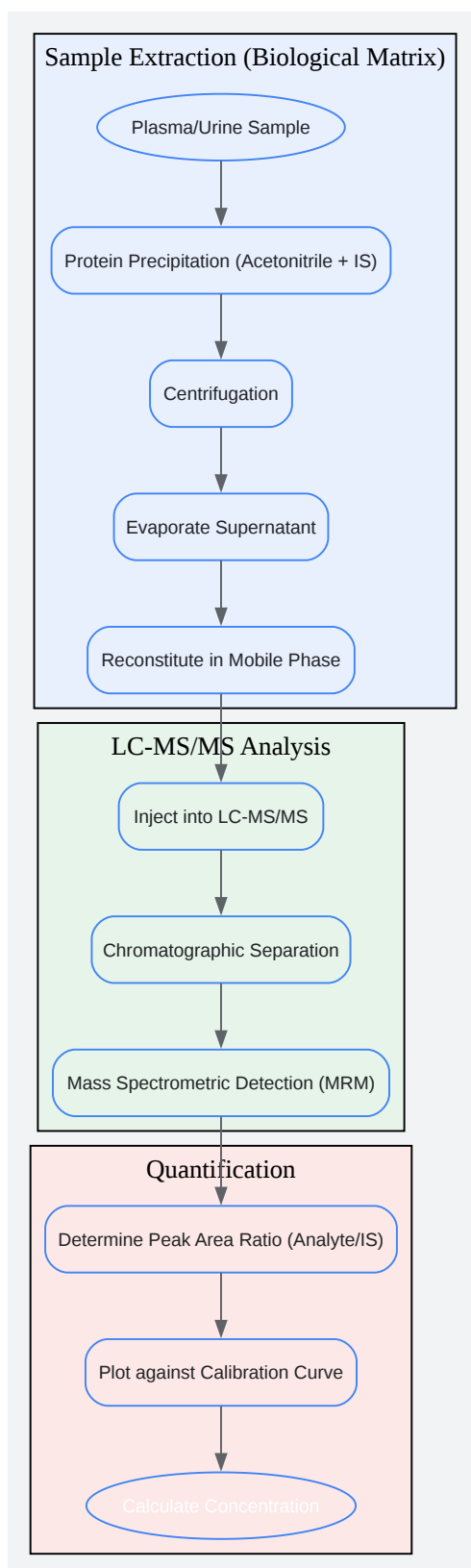
Parameter	Expected Value
Linearity ( $r^2$ )	> 0.995
Limit of Detection (LOD)	~0.01 ng/mL
Limit of Quantification (LOQ)	~0.05 ng/mL
Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%

## Visualizations



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Caption: HPLC-UV Experimental Workflow for Quantification.



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## References

- 1. Buy 5-Amino-2-bromonicotinamide [smolecule.com]
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